

Tigloylgomisin P: Application Notes and Protocols for Neuroprotective Studies

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Compound of Interest

Compound Name: *Tigloylgomisin P*

CAS No.: 82078-76-0

Cat. No.: B15563231

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Disclaimer: As of December 2025, publicly available peer-reviewed scientific literature detailing the neuroprotective effects, mechanism of action, or established experimental protocols for **Tigloylgomisin P** is not available. The following application notes and protocols are presented as a generalized framework for researchers and drug development professionals to investigate the potential neuroprotective properties of novel compounds, based on common methodologies in the field.

Introduction

Tigloylgomisin P is a naturally occurring dibenzocyclooctadiene lignan with the chemical formula $C_{28}H_{34}O_9$.^[1] While the specific biological activities of **Tigloylgomisin P** are not extensively documented in the context of neuroprotection, related compounds from the Schisandraceae family have demonstrated various pharmacological effects, including antioxidant and anti-inflammatory properties, which are relevant to neurodegenerative disease models.

These application notes provide a comprehensive guide for the initial assessment of **Tigloylgomisin P** as a potential neuroprotective agent. The protocols outlined below focus on

two key areas of investigation prevalent in neuroprotection research:

- Protection against glutamate-induced excitotoxicity: A common mechanism of neuronal cell death in various neurological disorders.
- Activation of the Nrf2 signaling pathway: A critical endogenous antioxidant response pathway.

Characterization of Tigloylgomisin P

Property	Value	Source
Molecular Formula	C ₂₈ H ₃₄ O ₉	[1]
Molecular Weight	514.57 g/mol	[1]
CAS Number	69176-51-8	
Appearance	White to off-white solid	
Solubility	Soluble in DMSO, ethanol; sparingly soluble in water	

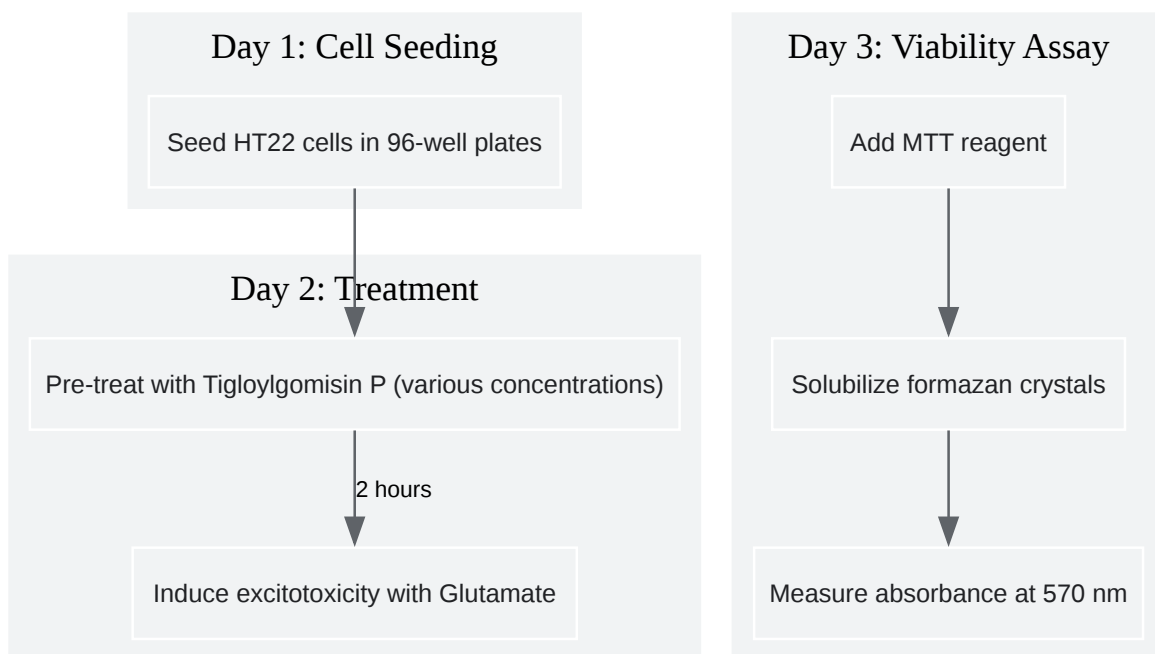
Note: Physical properties such as appearance and solubility should be empirically determined.

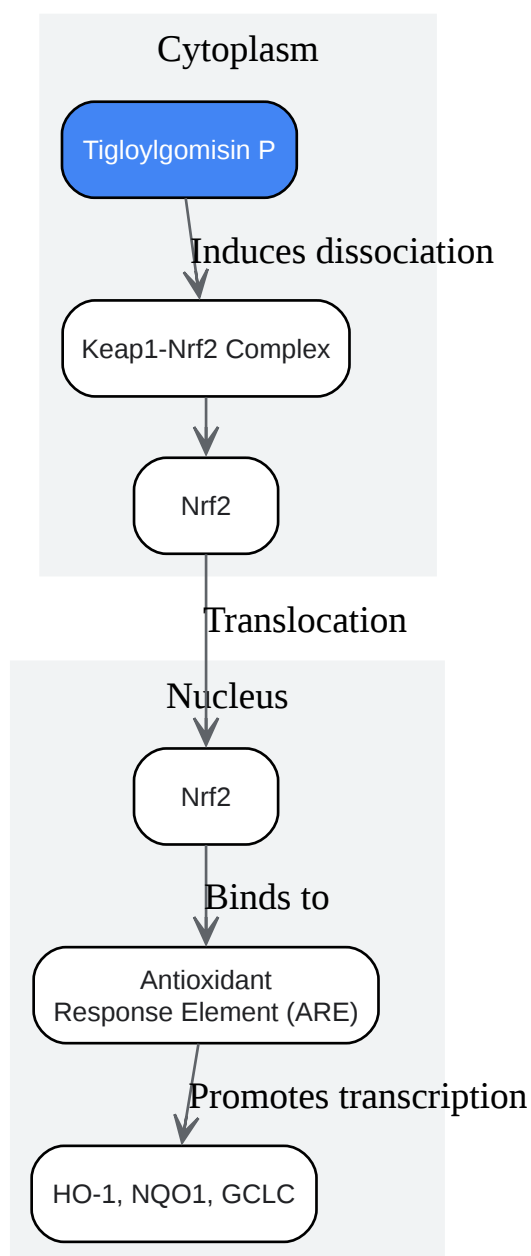
Experimental Protocols

Assessment of Neuroprotection against Glutamate-Induced Excitotoxicity in HT22 Cells

This protocol details an in vitro assay to determine the ability of **Tigloylgomisin P** to protect neuronal cells from glutamate-induced cell death.

Workflow Diagram:





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References

- 1. GSRS [gsrs.ncats.nih.gov]
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